

# physical properties of methyl isobutyrate

## density boiling point

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Methyl isobutyrate

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### An In-depth Technical Guide on the Physical Properties of **Methyl Isobutyrate**

This technical guide provides a comprehensive overview of the core physical properties of **methyl isobutyrate**, specifically its density and boiling point. It is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for the characterization of this compound. This document outlines standard experimental protocols for the determination of these properties and presents collated data from various sources in a structured format.

## Introduction to Methyl Isobutyrate

**Methyl isobutyrate** (CAS No: 547-63-7), also known as methyl 2-methylpropanoate, is the methyl ester of isobutyric acid.[1][2][3][4] Its molecular formula is C<sub>5</sub>H<sub>10</sub>O<sub>2</sub>, with a molar mass of 102.13 g/mol.[2][4][5][6] It presents as a colorless liquid with a characteristic fruity, apple-like aroma.[5] This compound is utilized as a solvent and as a flavoring agent in the food industry. [1] Accurate knowledge of its physical properties, such as density and boiling point, is critical for its application in chemical synthesis, quality control, and formulation development.

## Physical Properties: Density and Boiling Point

The density and boiling point are fundamental physical constants that are indicative of a substance's purity. Variations in these values can suggest the presence of impurities or adulterants.

## Quantitative Data Summary

The reported values for the density and boiling point of **methyl isobutyrate** are summarized below. It is important to note the conditions, particularly temperature and pressure, under which these values were determined.

Physical Property	Reported Value	Conditions	Source(s)
Density	0.891 g/mL	at 25 °C	<a href="#">[3]</a> <a href="#">[5]</a>
0.891 g/cm <sup>3</sup>	at 20 °C (d20)	<a href="#">[2]</a> <a href="#">[4]</a>	
0.895 g/cm <sup>3</sup>	Standard state (25 °C, 100 kPa)	<a href="#">[6]</a>	
0.884 - 0.888	Not Specified	<a href="#">[1]</a>	
Boiling Point	90 °C	at 760 mmHg (lit.)	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
91 - 93 °C	at 760 mmHg	<a href="#">[1]</a>	
93 °C	Not Specified	<a href="#">[2]</a> <a href="#">[4]</a>	
99 - 100 °C	Not Specified	<a href="#">[6]</a>	

## Experimental Protocols

The following sections detail standard laboratory procedures for the precise determination of the density and boiling point of a liquid sample like **methyl isobutyrate**.

### Determination of Density

Density is defined as the mass of a substance per unit volume ( $\rho = m/V$ ). Accurate measurement is crucial for quality assessment.[\[9\]](#)

#### Method 1: Pycnometer Method

This gravimetric method provides high accuracy and is suitable for determining the density of pure liquids.[\[9\]](#)

- Apparatus: Pycnometer (a glass flask with a specific, calibrated volume), analytical balance, thermometer, and a thermostatically controlled water bath.
- Procedure:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Weigh the empty, dry pycnometer on an analytical balance and record its mass ( $m_1$ ).
  - Fill the pycnometer with the liquid sample (**methyl isobutyrate**), ensuring no air bubbles are trapped. Insert the stopper, allowing excess liquid to exit through the capillary.
  - Place the filled pycnometer in a constant temperature water bath until it reaches thermal equilibrium (e.g., 20 °C or 25 °C).
  - Remove the pycnometer, carefully wipe its exterior dry, and weigh it. Record this mass ( $m_2$ ).
  - The mass of the liquid is calculated as  $m_{\text{liquid}} = m_2 - m_1$ .
  - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer ( $V_{\text{pyc}}$ ):  $\rho = (m_2 - m_1) / V_{\text{pyc}}$ .

#### Method 2: Mass by Volume Measurement

A more direct but potentially less precise method suitable for routine checks.

- Apparatus: Graduated cylinder (e.g., 25 mL or 50 mL), electronic balance.
- Procedure:
  - Weigh a clean, dry graduated cylinder and record its mass.[\[10\]](#)
  - Carefully add a specific volume of **methyl isobutyrate** to the cylinder (e.g., 20 mL). Read the volume from the bottom of the meniscus.[\[10\]](#)
  - Weigh the graduated cylinder with the liquid and record the combined mass.[\[10\]](#)

- Calculate the mass of the liquid by subtracting the mass of the empty cylinder.
- Calculate the density by dividing the mass of the liquid by the measured volume.[\[11\]](#)[\[12\]](#)
- The procedure can be repeated with different volumes to improve precision.[\[10\]](#)

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[13\]](#) For pure compounds, this temperature remains constant during boiling.[\[14\]](#)

### Method 1: Distillation

This is a common and reliable method for determining the boiling point of a liquid when a sufficient sample volume is available.[\[13\]](#)[\[15\]](#)

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle or sand bath.
- Procedure:
  - Assemble a simple distillation apparatus.
  - Place a volume of **methyl isobutyrate** into the distillation flask along with a few boiling chips to ensure smooth boiling.
  - Position the thermometer so that the top of the bulb is level with the bottom of the side-arm leading to the condenser. This ensures it measures the temperature of the vapor in equilibrium with the liquid.
  - Begin heating the flask gently.
  - Observe the temperature as the liquid begins to boil and the vapor condenses. A "reflux ring" of condensing vapor will rise up the apparatus.[\[13\]](#)
  - Record the temperature when it stabilizes as the distillate is collected at a steady rate (e.g., 1-2 drops per second). This stable temperature is the boiling point.

- Record the ambient barometric pressure, as boiling point is pressure-dependent.

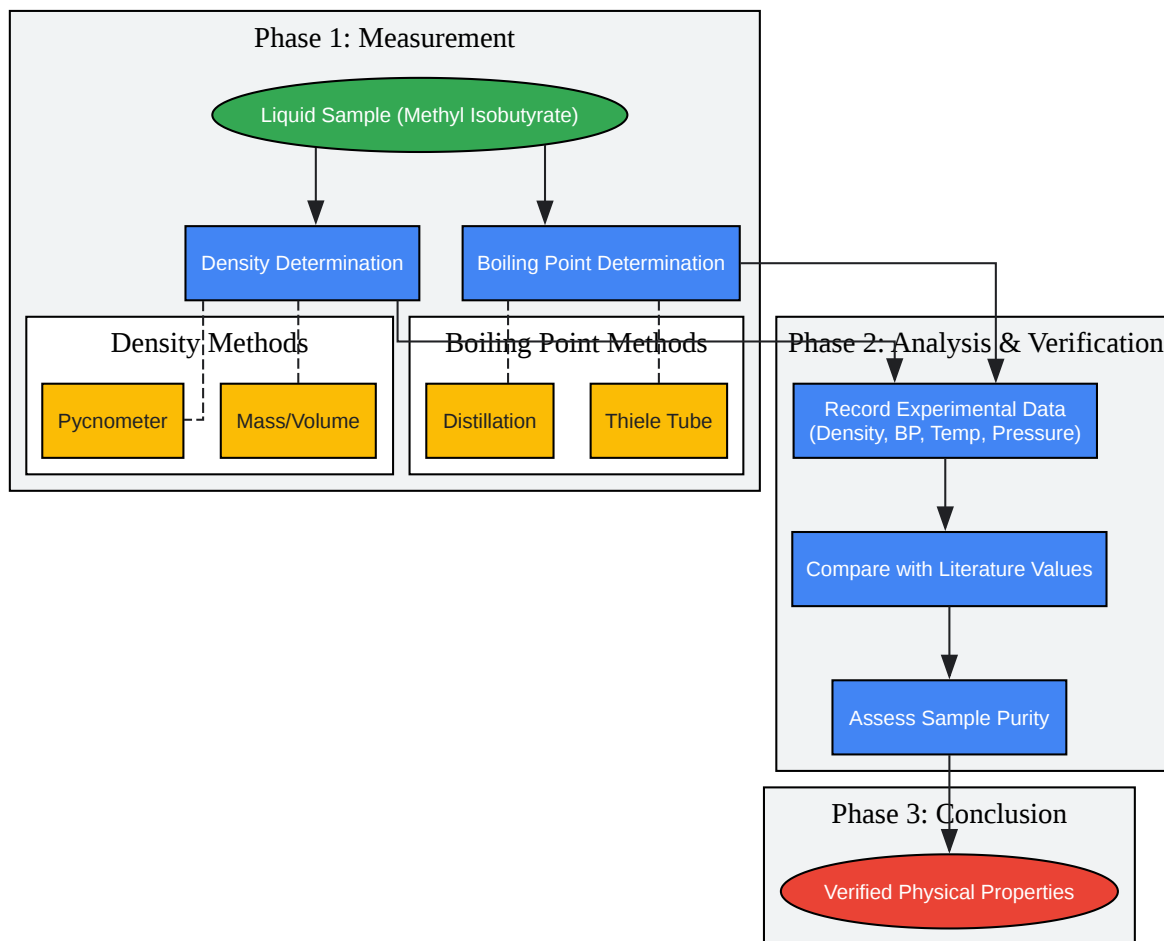
### Method 2: Thiele Tube (Capillary Method)

This micro-method is ideal when only a small amount of the sample is available.[\[16\]](#)

- Apparatus: Thiele tube, thermometer, small test tube (e.g., 10 x 75 mm), capillary tube (sealed at one end), rubber band or wire for attachment, heating source (Bunsen burner or oil bath).
- Procedure:
  - Add about 0.5 mL of **methyl isobutyrate** to the small test tube.
  - Place the capillary tube, open end down, into the test tube.
  - Attach the test tube to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
  - Insert the assembly into the Thiele tube, which contains high-boiling mineral oil.
  - Gently heat the side arm of the Thiele tube.[\[16\]](#) As the temperature rises, a stream of bubbles will emerge from the capillary tube as trapped air and then sample vapor escape.  
[\[13\]](#)[\[17\]](#)
  - Continue heating until a rapid and continuous stream of bubbles is observed, then remove the heat.
  - As the apparatus cools, the bubbling will slow and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[\[13\]](#)[\[16\]](#)

## Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination and verification of the physical properties of a liquid chemical sample.



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Caption: Workflow for Physical Property Determination.

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Phone: (601) 213-4426

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